

Nodinitib-1 Solution Preparation with DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Nodinitib-1
CAS No.: 799264-47-4
Cat. No.: B1677340

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Abstract

Nodinitib-1, also known as ML-130 or CID-1088438, is a potent and selective inhibitor of the Nucleotide-binding Oligomerization Domain-containing protein 1 (NOD1).^{[1][2]} As a key sensor in the innate immune system, NOD1 recognizes bacterial peptidoglycans, triggering signaling cascades that lead to the activation of NF- κ B and MAPK pathways and subsequent inflammatory responses.^{[3][4]} **Nodinitib-1** serves as a valuable chemical probe for investigating the roles of NOD1 in various physiological and pathological processes, including infectious and inflammatory diseases.^{[1][5]} This document provides detailed protocols for the preparation of **Nodinitib-1** solutions using Dimethyl Sulfoxide (DMSO), along with its physicochemical properties, storage recommendations, and established experimental applications.

Physicochemical Properties and Storage

Nodinitib-1 is a cell-permeable aminobenzimidazole compound.^[6] It is supplied as a crystalline solid and should be handled with appropriate safety precautions.^[3]

Property	Value	Reference
Synonyms	ML-130, CID-1088438	[3][7]
Molecular Formula	C ₁₄ H ₁₃ N ₃ O ₂ S	[3]
Molecular Weight	287.34 g/mol	[1]
Purity	≥95%	[3][7]
Appearance	Crystalline solid	[3]
Storage (Solid)	-20°C for ≥ 4 years	[3][7]
Storage (in DMSO)	1 year at -80°C, 1 month at -20°C	[1]

Nodinitib-1 Solution Preparation with DMSO

DMSO is the recommended solvent for preparing stock solutions of **Nodinitib-1** due to its high solubility.[3][8] It is crucial to use anhydrous (fresh) DMSO, as moisture can reduce the solubility of the compound.[1][9]

Solubility Data

Solvent	Approximate Solubility	Reference
DMSO	13 mg/mL (~45 mM)	[3][7]
DMSO	57 mg/mL (~198 mM)	[1]
DMSO	up to 100 mM	
Dimethylformamide (DMF)	~20 mg/mL	[3]
Ethanol	up to 10 mM	
Aqueous Buffers	Sparingly soluble	[3]

Note: The variability in reported DMSO solubility may be due to differences in purity, temperature, and the specific source of the compound and solvent. It is recommended to start with a lower concentration and gently warm or sonicate to aid dissolution if needed.[10]

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- **Nodinitib-1** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

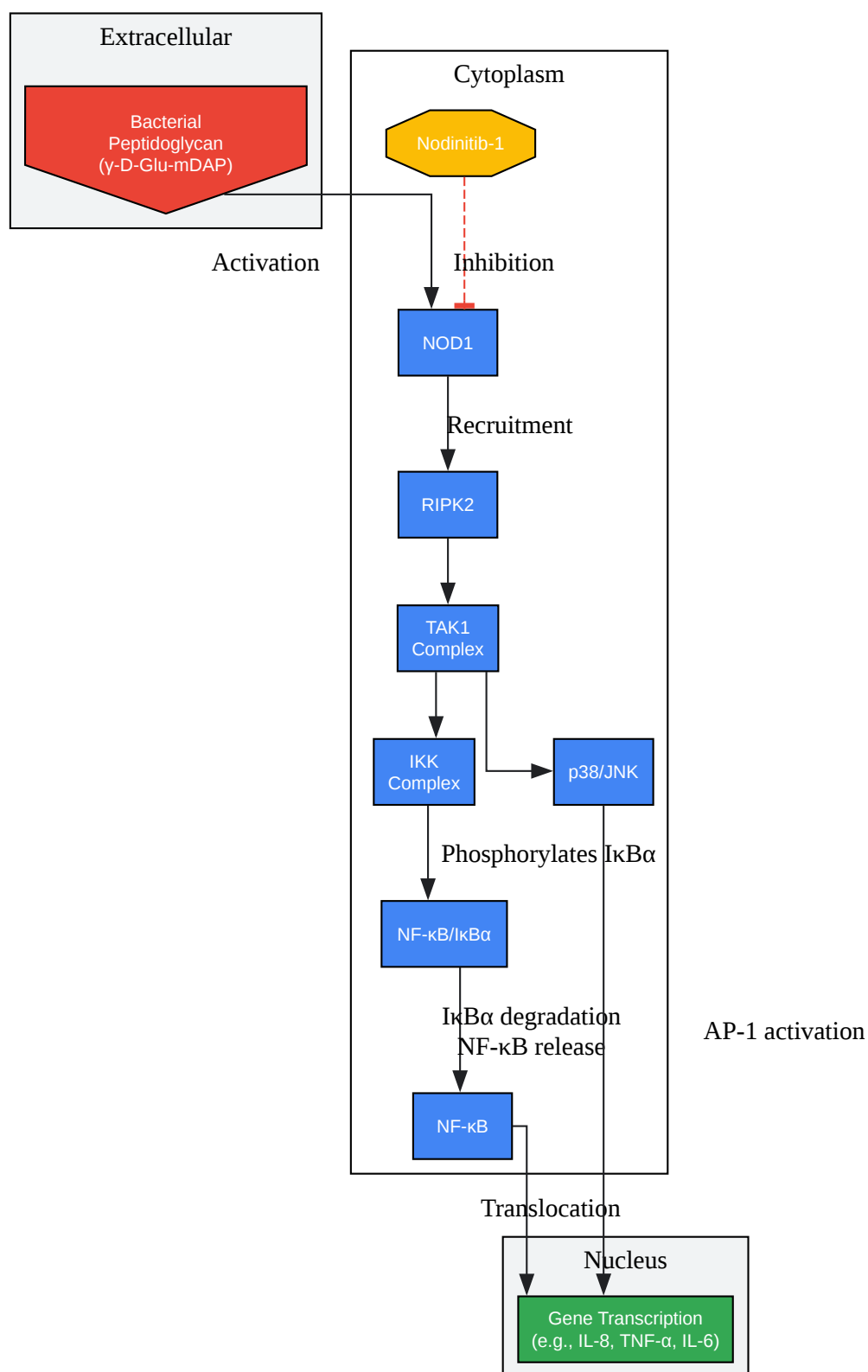
- Calculate the required mass of **Nodinitib-1**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 287.34 \text{ g/mol} = 2.8734 \text{ mg}$
- Weigh **Nodinitib-1**:
 - Carefully weigh out approximately 2.87 mg of **Nodinitib-1** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **Nodinitib-1**.
- Dissolve the compound:
 - Vortex the solution until the **Nodinitib-1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to facilitate dissolution if necessary.

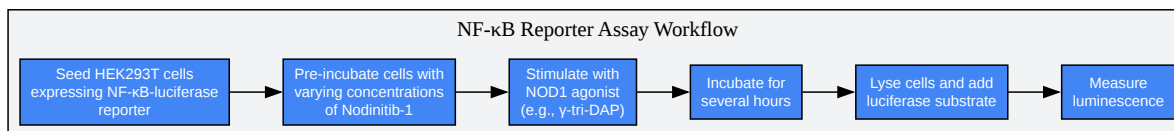
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[\[1\]](#)

Experimental Protocols and Applications

Nodinitib-1 is a selective inhibitor of NOD1-dependent NF-κB and MAPK signaling, with a reported IC₅₀ of approximately 0.56 to 0.6 μM.[\[1\]](#)[\[3\]](#)[\[11\]](#) It exhibits significant selectivity over NOD2.[\[1\]](#)

NOD1 Signaling Pathway and Inhibition by Nodinitib-1





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